

# An In-depth Technical Guide to Ethyl 13-docosenoate (CAS 37910-77-3)

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## Compound of Interest

Compound Name: Ethyl 13-docosenoate

Cat. No.: B15156608

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 13-docosenoate**, also known as ethyl erucate. The information is curated for professionals in research and development, offering detailed physicochemical data, experimental protocols, and insights into its synthesis and potential biological relevance.

## Physicochemical Properties

**Ethyl 13-docosenoate** is a long-chain fatty acid ethyl ester. Its key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	37910-77-3	[1][2][3]
Molecular Formula	C24H46O2	[1][4]
Molecular Weight	366.6 g/mol	[1]
IUPAC Name	ethyl (13Z)-docosenoate	[1]
Synonyms	Ethyl erucate, Ethyl (Z)-docos-13-enoate, cis-13-Docosenoic acid ethyl ester	[1][5]
Appearance	Liquid	[3]
Boiling Point	229-230 °C	[3]
Flash Point	82.9 °C	[3]
Density	0.8648 g/cm <sup>3</sup> at 20 °C	[3]
Refractive Index	1.457	[3]
Storage Temperature	-20°C	[3]

## Synthesis of Ethyl 13-docosenoate

**Ethyl 13-docosenoate** is typically synthesized via the Fischer esterification of erucic acid with ethanol in the presence of an acid catalyst.

### Experimental Protocol: Fischer Esterification

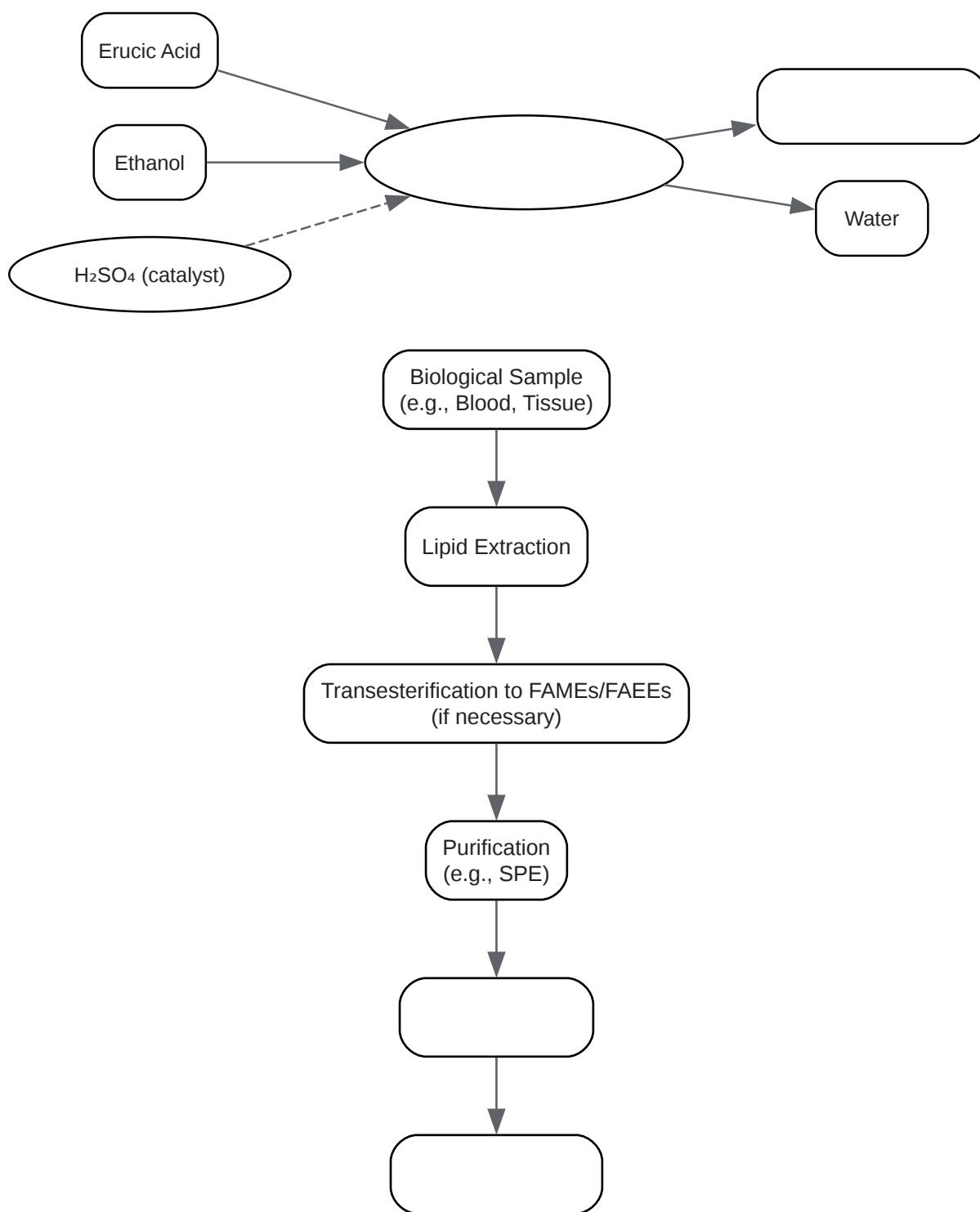
Materials:

- Erucic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (for neutralization)

- Anhydrous magnesium sulfate (for drying)
- Organic solvent for extraction (e.g., diethyl ether or hexane)

Procedure:

- In a round-bottom flask, dissolve erucic acid in an excess of anhydrous ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Reflux the reaction mixture for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in an organic solvent and wash it with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
- Wash the organic layer with brine and dry it over anhydrous magnesium sulfate.
- Filter the mixture and evaporate the solvent to obtain the crude ethyl erucate.
- The crude product can be further purified by vacuum distillation or column chromatography.



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## References

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